

# Proper Disposal of 4-Penten-1-yl Acetate: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **4-Penten-1-yl acetate**, ensuring compliance with safety regulations and minimizing environmental impact.

## Immediate Safety and Hazard Information

**4-Penten-1-yl acetate** is a flammable liquid and vapor that is harmful if swallowed and causes serious eye irritation.[1][2] It is also harmful to aquatic life.[3] Adherence to proper personal protective equipment (PPE) and handling procedures is paramount.

## Personal Protective Equipment (PPE) Requirements:

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.[4]
- **Skin Protection:** Use flame-retardant antistatic protective clothing and chemically resistant gloves.[3]
- **Respiratory Protection:** Ensure adequate ventilation. If ventilation is insufficient, use a NIOSH-approved respirator.

## Step-by-Step Disposal Procedure

The primary method for the disposal of **4-Penten-1-yl acetate** is through an approved hazardous waste disposal plant.[3][5][6] It is crucial to adhere to all national and local

regulations governing chemical waste.

- Waste Collection:
  - Collect waste **4-Penten-1-yl acetate** in its original container or a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams.[\[3\]](#)
  - Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**4-Penten-1-yl acetate**".
  - Include appropriate hazard pictograms (flammable liquid, irritant).
- Storage:
  - Store the waste container in a designated hazardous waste accumulation area.
  - This area should be secure and accessible only to authorized personnel.
- Arrange for Disposal:
  - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
  - Provide the disposal company with the Safety Data Sheet (SDS) for **4-Penten-1-yl acetate**.
- Handling Spills:
  - In case of a spill, immediately evacuate the area and remove all sources of ignition.[\[3\]](#)[\[5\]](#)
  - Ventilate the area.

- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).[3] Do not use combustible materials.
- Collect the absorbed material into a sealed container for disposal as hazardous waste.

## Quantitative Data for 4-Penten-1-yl Acetate

For quick reference, the following table summarizes key quantitative data for **4-Penten-1-yl acetate**.

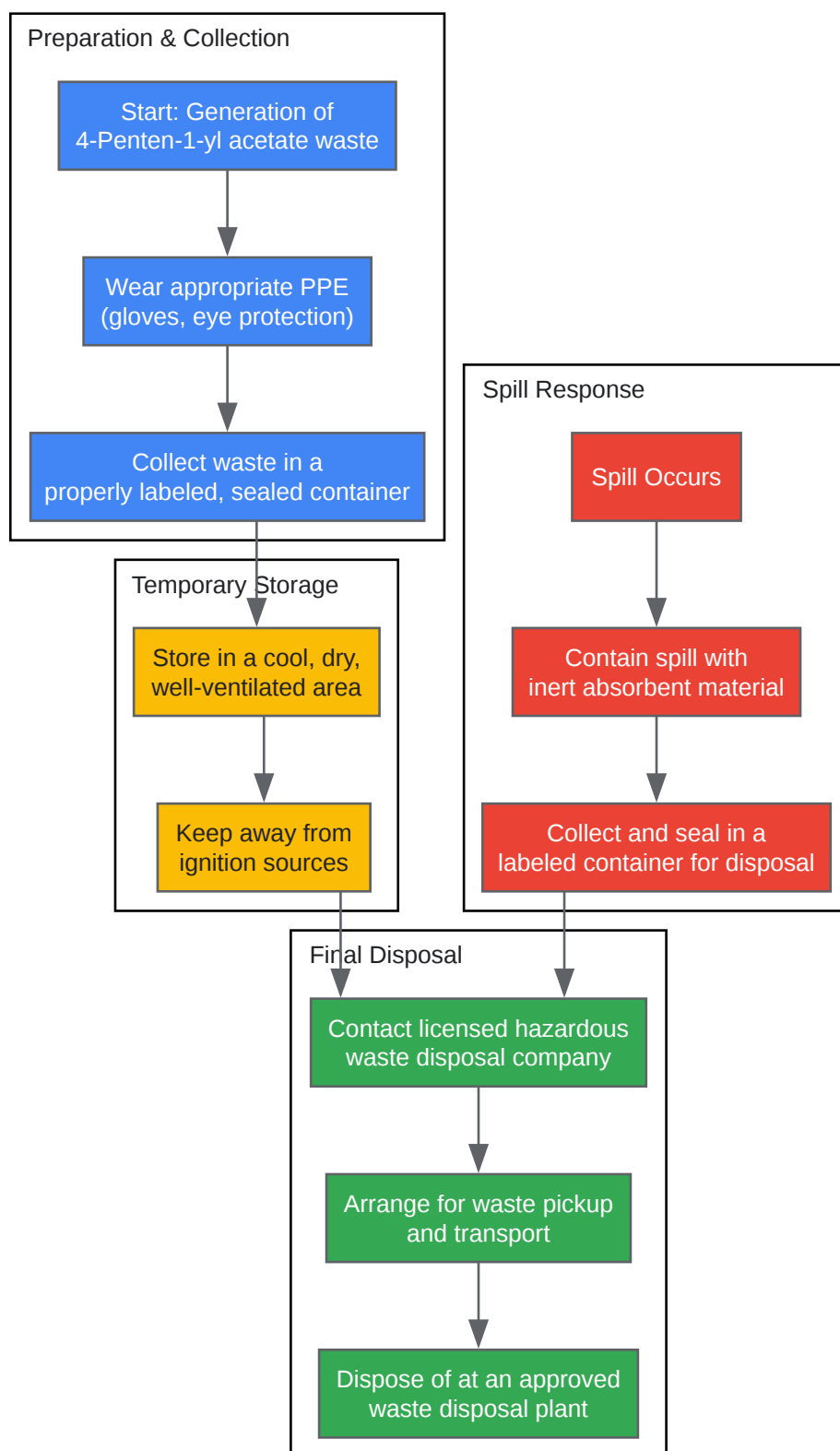
Property	Value	Source
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1]
Boiling Point	142 - 149 °C	[3]
Melting Point	-100 °C	[3]
Density	0.876 g/cm <sup>3</sup> at 25 °C	[3]
Flash Point	45.00 °C (113.00 °F)	[4]

## Experimental Protocols

The disposal procedures outlined are based on standard hazardous waste management protocols and information derived from Safety Data Sheets. Specific experimental protocols that generate **4-Penten-1-yl acetate** as a waste product should incorporate this disposal plan into their methodology section to ensure safety and compliance from the outset.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Penten-1-yl acetate**.



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Caption: Disposal workflow for **4-Penten-1-yl acetate**.

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## References

- 1. 4-Pentenyl acetate | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 74096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 4-penten-1-yl acetate, 1576-85-8 [thegoodscentcompany.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
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